

fluphenazine decanoate IM injection protocol

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Compound Focus: Fluphenazine

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Fluphenazine Decanoate Injection Protocol

The table below summarizes the core dosing and administration parameters for **fluphenazine** decanoate injection [1] [2].

Parameter	Specification
Indication	Schizophrenia [1]
Recommended Loading Dose	12.5 - 25 mg IM, administered weekly for 3 weeks [1].
Maintenance Dose & Interval	12.5 - 75 mg IM every 2 weeks (most common); intervals can be extended up to every 4-6 weeks for stable patients [1] [2].
Maximum Dose	100 mg per injection [2].
Therapeutic Drug Monitoring	Trough plasma level target: 1 - 4 ng/mL [1].
Oral Overlap	Not recommended when using a loading dose regimen. Without loading doses, an oral overlap may be needed for 4-6 weeks [1].
Injection Site	Deep intramuscular (gluteal or deltoid) or subcutaneous [1] [2].

Parameter	Specification
Storage	Store at room temperature [1].

Detailed Experimental & Administration Methodology

Dose Initiation and Conversion

- **Patient Suitability:** Prior to initiating the LAI, establish tolerability with a short-acting formulation (oral or immediate-release IM) in **fluphenazine**-naïve patients [1].
- **Dose Conversion:** The following table provides a guide for converting from oral **fluphenazine** to the decanoate formulation [1]:

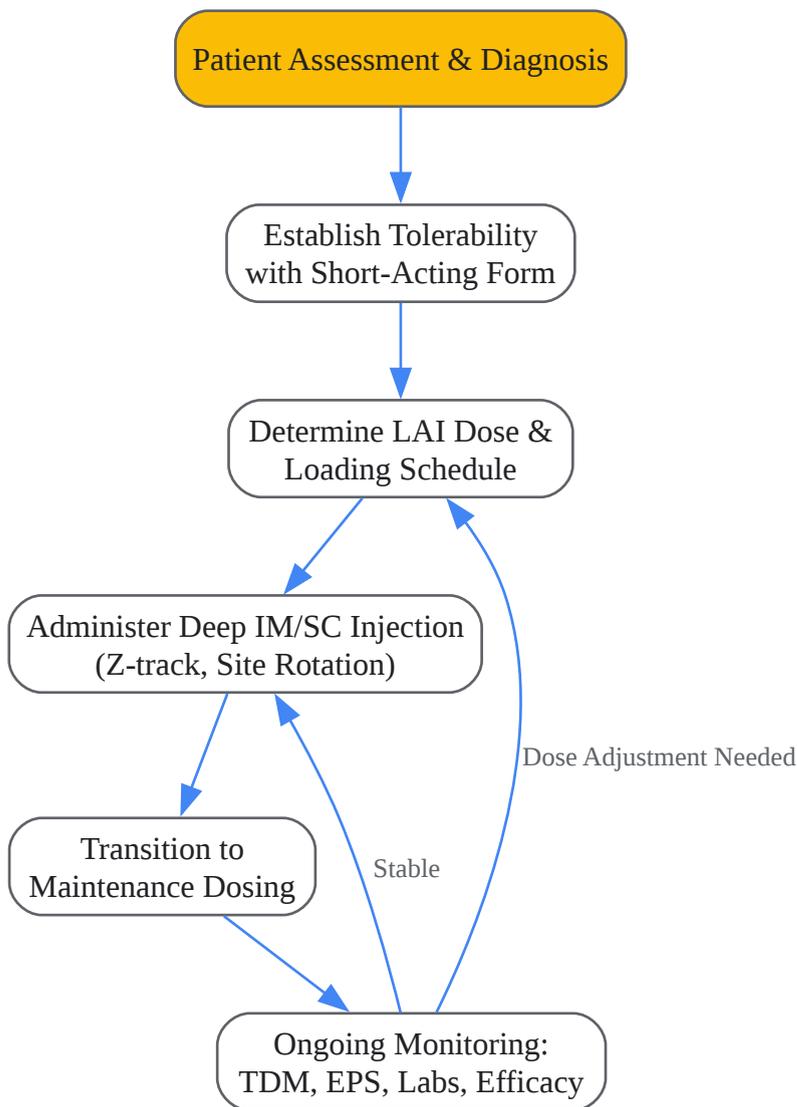
Oral Fluphenazine Daily Dose	Fluphenazine Decanoate IM Dose
10 - 20 mg	25 mg every 2 weeks

Administration Procedure

This oil-based formulation requires specific handling and injection techniques to ensure proper delivery and patient comfort [1]:

- **Preparation:** Use dry needles and syringes. Draw up the medication from the vial using a larger-gauge needle (e.g., 18-gauge), then switch to a new, smaller-gauge needle (e.g., 21-gauge) for administration.
- **Injection Technique:**
 - **Site Selection:** For deep IM injection, use the gluteal muscle with a 2-inch needle or the deltoid muscle with a 1-inch needle. Alternate sites with each injection [1].
 - **Z-Track Method:** Employ this technique during IM injection to minimize leakage of the medication into subcutaneous tissues [1].
 - **Injection Volume:** Do not administer more than 3 mL in a single injection site [1].

The workflow for initiating treatment and managing ongoing therapy can be visualized as follows:



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Therapeutic Drug Monitoring (TDM) & Clinical Assessments

- **Plasma Level Monitoring:** Guide dosing adjustments by aiming for a **trough fluphenazine plasma concentration between 1 and 4 ng/mL** [1]. Collect blood samples immediately before the next scheduled dose.
- **Clinical & Laboratory Monitoring:**
 - **Extrapyramidal Symptoms (EPS):** Monitor for acute dystonia, parkinsonism, akathisia, and tardive dyskinesia [3] [4].
 - **Metabolic & Hematologic:** Periodically monitor blood glucose, lipid profiles, and complete blood count (CBC), especially during the initial phase of treatment [2].

- **Other Systems:** Conduct periodic liver function tests and eye examinations for patients on long-term, high-dose therapy [2].

Critical Safety & Preclinical Notes

Serious Adverse Reactions

Researchers and clinicians should be vigilant for these potential serious side effects [3] [4] [5]:

- **Increased Mortality in Elderly Dementia Patients:** This drug is not approved for dementia-related psychosis [4] [2].
- **Tardive Dyskinesia (TD):** May be irreversible; risk increases with duration of treatment and total cumulative dose.
- **Neuroleptic Malignant Syndrome (NMS):** A potentially fatal condition characterized by hyperthermia, muscle rigidity, autonomic instability, and altered mental status.
- **Metabolic Changes:** May include hyperglycemia, dyslipidemia, and weight gain.
- **Cytopenias:** Including leukopenia, neutropenia, and agranulocytosis.

Pharmacokinetic & Metabolic Considerations

- **Metabolism:** Primarily metabolized by the cytochrome P450 enzyme **CYP2D6**. Dose reduction may be necessary in patients who are poor metabolizers or when co-administered with CYP2D6 inhibitors [1].
- **Excipient Warning:** The formulation contains **sesame oil**; check for sesame allergies prior to administration [1].

Management of Protocol Deviations

- **Missed Doses:**
 - For 2-3 week schedules: If 4-6 weeks since last dose, administer maintenance dose. If >6 weeks, restart loading schedule [1].
 - For 4-week schedules: If a patient has received at least 2 previous injections, the next dose can be given up to 8 weeks after the last injection [1].

I hope these detailed application notes provide a robust framework for your work. Should you require further clarification on specific experimental parameters, feel free to ask.

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